Introduction: Expanding the Chemical Toolkit for Drug Discovery

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Compound of Interest

Compound Name:	*2-Aminononanoic acid*
CAS No.:	*5440-35-7*
Cat. No.:	*B556006*

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Peptides are highly valued as therapeutic candidates due to their high selectivity and potency.[1] However, their application is often limited by poor metabolic stability, low membrane permeability, and unfavorable pharmacokinetic profiles. Peptidomimetics—molecules designed to mimic peptides—address these limitations by incorporating non-canonical amino acids (ncAAs) or modifying the peptide backbone.[2][3] These modifications can fundamentally alter the molecule's properties to enhance stability, improve bioavailability, and increase therapeutic efficacy.[1][4][5]

Unnatural amino acids (UAAs) are powerful building blocks that offer a chemical space far beyond the 20 canonical amino acids.[6] By introducing novel side chains, researchers can precisely tailor the physicochemical properties of a peptide.[5][7] Among these, **2-aminononanoic acid**, a non-canonical alpha-amino acid with a C7 linear alkyl (heptyl) side chain, serves as a critical tool for modulating lipophilicity. This guide provides detailed application notes and protocols for the strategic incorporation of **2-aminononanoic acid** into peptide sequences to create advanced peptidomimetics for research and drug development.

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Section 1: 2-Aminononanoic Acid - A Tool for Modulating Lipophilicity

The defining feature of **2-aminononanoic acid** is its long, unbranched heptyl side chain. This structure imparts significant lipophilicity (or hydrophobicity), a property crucial for influencing a peptide's interaction with biological membranes, its folding, and its overall bioavailability.[8]

Chemical and Physical Properties

The fundamental properties of **2-aminononanoic acid** are summarized below. These characteristics are foundational to its behavior both as a chemical reagent and as a component of a larger peptide structure.

Property	Value	Source
Molecular Formula	$C_9H_{19}NO_2$	[9]
Molecular Weight	173.25 g/mol	[9]
IUPAC Name	2-aminononanoic acid	[9]
Canonical SMILES	CCCCCCCC(C(=O)O)N	[9]
Key Structural Feature	Heptyl (C7) Side Chain	-

Rationale for Incorporation: The Significance of the Heptyl Side Chain

The strategic incorporation of **2-aminononanoic acid** is driven by the desire to increase the overall hydrophobicity of a peptide.[10] This modification can lead to several desirable outcomes in drug design:

- Enhanced Membrane Interaction and Permeability: The lipophilic side chain can facilitate the peptide's partitioning into and across cellular membranes. This is particularly valuable for developing antimicrobial peptides (AMPs) that act on bacterial membranes or for creating cell-penetrating peptides (CPPs).[11][12] An analogous study using 2-aminooctanoic acid (one carbon shorter) demonstrated that its conjugation to an AMP derivative improved antibacterial activity up to 16-fold by enhancing hydrophobicity.[13]

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- Improved Stability Against Proteolysis: The bulky, non-natural side chain can sterically hinder the approach of proteases, thereby increasing the peptide's half-life in biological systems.[3]
- Modulation of Target Binding: Increased hydrophobicity can strengthen binding to targets that have hydrophobic pockets, potentially increasing the potency of the peptidomimetic.[14]
- Stabilization of Secondary Structures: In amphipathic structures like alpha-helices, the heptyl chain can be positioned along the hydrophobic face, reinforcing the peptide's conformation, which is often essential for biological activity.[10]

The diagram below illustrates the conceptual role of **2-aminononanoic acid** in mediating peptide-membrane interactions.

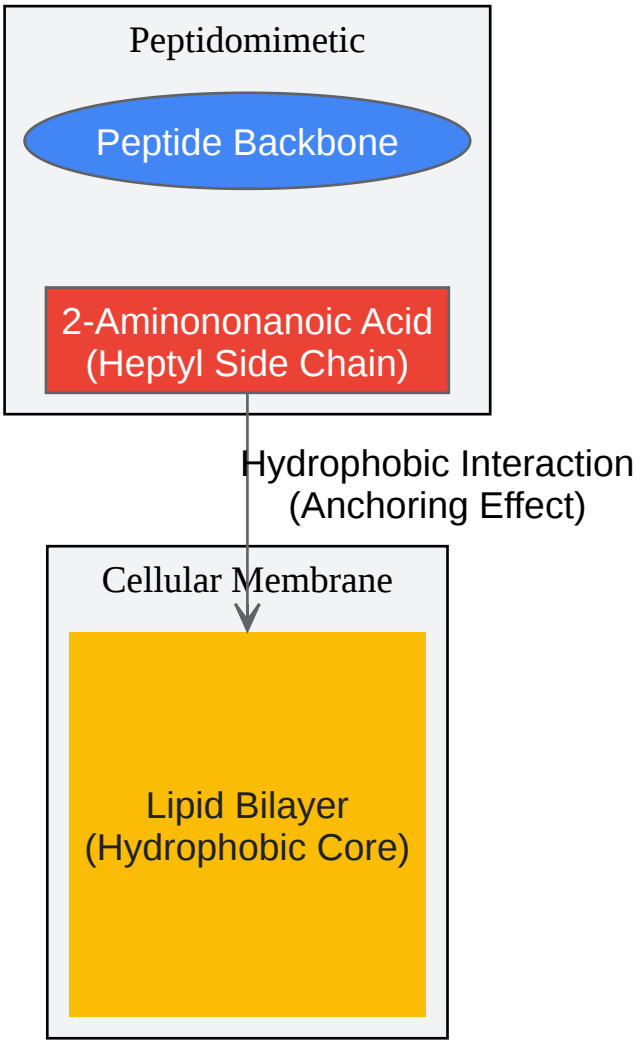

Diagram 1: Role of 2-Aminononanoic Acid in Membrane Interaction.

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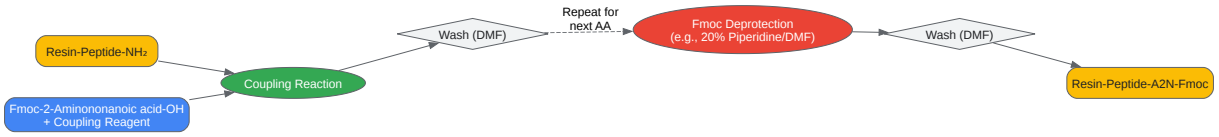
Caption: Role of **2-Aminononanoic Acid** in Membrane Interaction.

Section 2: Synthesis and Incorporation via Solid-Phase Peptide Synthesis (SPPS)

The most efficient and widely used method for incorporating **2-aminononanoic acid** is the Fmoc/tBu strategy of solid-phase peptide synthesis (SPPS).[15][16] This process involves the sequential addition of N-α-Fmoc-protected amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.

The general workflow for a single coupling cycle in Fmoc SPPS is depicted below.



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Caption: General Workflow for Fmoc Solid-Phase Peptide Synthesis.

Protocol 2.1: Standard Protocol for Incorporating Fmoc-2-Aminononanoic acid-OH

This protocol describes a standard manual procedure for coupling Fmoc-**2-aminononanoic acid**-OH on a 0.1 mmol scale. The procedure assumes the synthesis is proceeding from the C-terminus to the N-terminus.[17]

Materials and Reagents:

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- Fmoc-Rink Amide resin (or other suitable resin depending on desired C-terminus).[18]
- Fmoc-**2-aminononanoic acid**-OH.
- N,N-Dimethylformamide (DMF), peptide synthesis grade.
- Dichloromethane (DCM).
- Deprotection Solution: 20% (v/v) piperidine in DMF.
- Coupling Reagent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).
- Base: N,N-Diisopropylethylamine (DIPEA).
- Washing Solvents: Methanol (MeOH).
- Solid-phase synthesis vessel.
- Shaker or vortex mixer.

Procedure:

- Resin Preparation:
  - Place the resin (0.1 mmol) in the synthesis vessel.
  - Swell the resin in DCM for 30 minutes, then wash 3 times with DMF.[19] This step is critical to ensure reaction sites are accessible.
- Fmoc Deprotection:
  - Add the 20% piperidine/DMF solution to the resin to cover it completely.
  - Agitate for 3 minutes, drain, and repeat with fresh deprotection solution for 10-15 minutes. This two-step process ensures complete removal of the Fmoc group from the N-terminus of the growing peptide chain.

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- Drain the solution and wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine.

- Activation and Coupling of Fmoc-**2-Aminononanoic acid**-OH:
  - In a separate vial, dissolve Fmoc-**2-aminononanoic acid**-OH (0.4 mmol, 4 eq) and HATU (0.38 mmol, 3.8 eq) in DMF.
  - Add DIPEA (0.8 mmol, 8 eq) to the activation mixture and vortex for 1-2 minutes. The base is crucial for both activating the carboxylic acid and neutralizing the protonated N-terminus on the resin.[20]
  - Immediately add the activated amino acid solution to the deprotected resin in the synthesis vessel.
- Coupling Reaction:
  - Agitate the vessel at room temperature for 1-2 hours.
  - To monitor reaction completion, perform a qualitative ninhydrin (Kaiser) test. A negative result (beads remain colorless) indicates a complete reaction.
- Washing:
  - Drain the coupling solution.
  - Wash the resin thoroughly with DMF (3 times), DCM (3 times), and finally DMF (3 times) to remove excess reagents and byproducts.[19]
- Iteration:
  - The resin is now ready for the next cycle, starting again with the Fmoc deprotection step (Step 2) for the subsequent amino acid.
- Final Cleavage and Deprotection:
  - Once the full peptide sequence is assembled, wash the resin with DCM and dry it under vacuum.

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- Cleave the peptide from the resin and remove side-chain protecting groups using a suitable cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% water, 2.5% triisopropylsilane).
- Precipitate the crude peptide in cold diethyl ether, centrifuge, and lyophilize.

Key Considerations and Troubleshooting

- Hydrophobicity and Aggregation: Peptides with a high content of hydrophobic residues like **2-aminononanoic acid** can aggregate during synthesis, leading to incomplete reactions.[15] [21] It is advisable to keep the overall hydrophobic content below 50% if possible.[22] If aggregation is suspected, using specialized resins (e.g., PEG-modified) or adding chaotropic salts can be beneficial.
- Solubility Issues: The final peptidomimetic may have limited solubility in aqueous solutions.[23] To counteract this, consider incorporating charged residues (e.g., Lys, Arg, Asp, Glu) elsewhere in the sequence, aiming for at least one charged residue for every five amino acids.[22]
- Coupling Efficiency: Due to the steric bulk of the heptyl side chain, coupling times may need to be extended. Always confirm coupling completion with a ninhydrin test before proceeding.

Section 3: Characterization and Analysis of Modified Peptides

Post-synthesis, rigorous characterization is essential to confirm the identity, purity, and structural integrity of the peptidomimetic.

Protocol 3.1: Purification by Reverse-Phase HPLC (RP-HPLC)

RP-HPLC separates molecules based on their hydrophobicity. The incorporation of **2-aminononanoic acid** will significantly increase the retention time of the peptide compared to its non-lipidated analogue.[24]

Methodology:

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- Column: C8 or C18 analytical or preparative column.
- Mobile Phase A: 0.1% TFA in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Procedure:
  - Dissolve the lyophilized crude peptide in a minimal amount of a suitable solvent (e.g., DMSO, or Mobile Phase A if soluble).
  - Inject the sample onto the column.
  - Elute the peptide using a linear gradient of Mobile Phase B (e.g., 5% to 95% B over 40 minutes).
  - Monitor the elution profile at 220 nm.
  - Collect the fractions corresponding to the major peak.
  - Confirm the purity of the collected fractions by analytical RP-HPLC and pool the pure fractions for lyophilization.[25]

Protocol 3.2: Mass Spectrometry for Identity Confirmation

Mass spectrometry (e.g., ESI-MS or MALDI-TOF) is used to verify the molecular weight of the synthesized peptide, confirming the successful incorporation of **2-aminononanoic acid**. The expected mass should be calculated and compared with the experimental value.

Biophysical Analysis

- Circular Dichroism (CD) Spectroscopy: This technique is used to assess the secondary structure (e.g., α-helix, β-sheet) of the peptide in different solvent environments (e.g., aqueous buffer vs. a membrane-mimicking solvent like trifluoroethanol). A significant change in the CD spectrum upon incorporation of **2-aminononanoic acid** can indicate its influence on the peptide's conformation.[26]

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Section 4: Applications and Expected Outcomes

The primary application of incorporating **2-aminononanoic acid** is to enhance the lipophilic character of peptides, thereby improving their therapeutic potential.

Case Study Analogue: Enhancing Antimicrobial Peptide (AMP) Activity

Based on findings for similar lipophilic ncAAs,[13] one can predict the effect of substituting a native amino acid (e.g., Alanine) with **2-aminononanoic acid** (A2N) in a model AMP. The expected outcome is a decrease in the Minimal Inhibitory Concentration (MIC), indicating higher potency. The therapeutic index, which compares antimicrobial activity to hemolytic activity (toxicity to red blood cells), is a critical parameter for success.[25]

Peptide Sequence	Hydrophobicity (Predicted)	MIC vs. S. aureus (μM)	Hemolytic Activity (HC_{50}, μM)	Therapeutic Index (HC_{50}/MIC)
Model Peptide (Control)	Low	32	>200	>6.25
Model Peptide (+A2N)	High	4	50	12.5

This table presents hypothetical data to illustrate the expected impact. An increase in the therapeutic index suggests a successful optimization of the peptide's specificity for microbial cells over host cells.[25]

Conclusion

2-Aminononanoic acid is a valuable and versatile building block in the field of peptidomimetics. Its long alkyl side chain provides a powerful means to rationally modulate peptide lipophilicity. By following established SPPS protocols, researchers can reliably incorporate this ncAA to enhance membrane association, improve metabolic stability, and ultimately increase the therapeutic potential of peptide-based drug candidates. Careful consideration of the overall peptide design and rigorous post-synthesis characterization are paramount to successfully harnessing the benefits of this unique chemical tool.

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